

preparing TDRL-551 stock solutions for cell culture

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Compound of Interest

Compound Name: TDRL-551

Cat. No.: B10829901

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Application Notes and Protocols: TDRL-551

For Researchers, Scientists, and Drug Development Professionals

Introduction

TDRL-551 is a potent small molecule inhibitor of Replication Protein A (RPA), a critical component of the DNA damage response (DDR) and DNA replication pathways.^{[1][2]} By disrupting the interaction between RPA and single-stranded DNA (ssDNA), **TDRL-551** can enhance the efficacy of DNA-damaging agents like platinum-based chemotherapy, making it a valuable tool for cancer research and drug development.^{[1][3]} These application notes provide detailed protocols for the preparation of **TDRL-551** stock solutions for use in cell culture experiments.

Physicochemical Properties and Storage

A summary of the key physicochemical properties of **TDRL-551** is provided in the table below. Adherence to recommended storage conditions is crucial for maintaining the stability and activity of the compound.

Property	Value	Source
Molecular Weight	591.83 g/mol	[1]
Formula	C ₂₅ H ₂₃ ClIN ₃ O ₄	[1]
Appearance	Off-white to light yellow solid	[1]
Purity	>98% (typical)	-
Solubility	DMSO: 62.5 mg/mL (105.60 mM)	[1]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[1]
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month	[1]

Preparation of TDRL-551 Stock Solutions

Materials:

- **TDRL-551** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (recommended for complete dissolution)

Protocol:

- **Determine the Desired Stock Concentration:** A common starting stock concentration is 10 mM. Calculations for preparing a 10 mM stock solution are provided in the table below.

- Weigh **TDRL-551** Powder: Accurately weigh the required amount of **TDRL-551** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the calculated volume of high-quality, anhydrous DMSO to the powder. It is important to use newly opened DMSO as it is hygroscopic, and water absorption can affect solubility.[\[1\]](#)
- Dissolve the Compound:
 - Vortex the solution vigorously for 1-2 minutes.
 - For complete dissolution, sonicate the solution in an ultrasonic water bath until no visible particles remain.[\[1\]](#)
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[\[1\]](#)

Stock Solution Preparation Calculator:

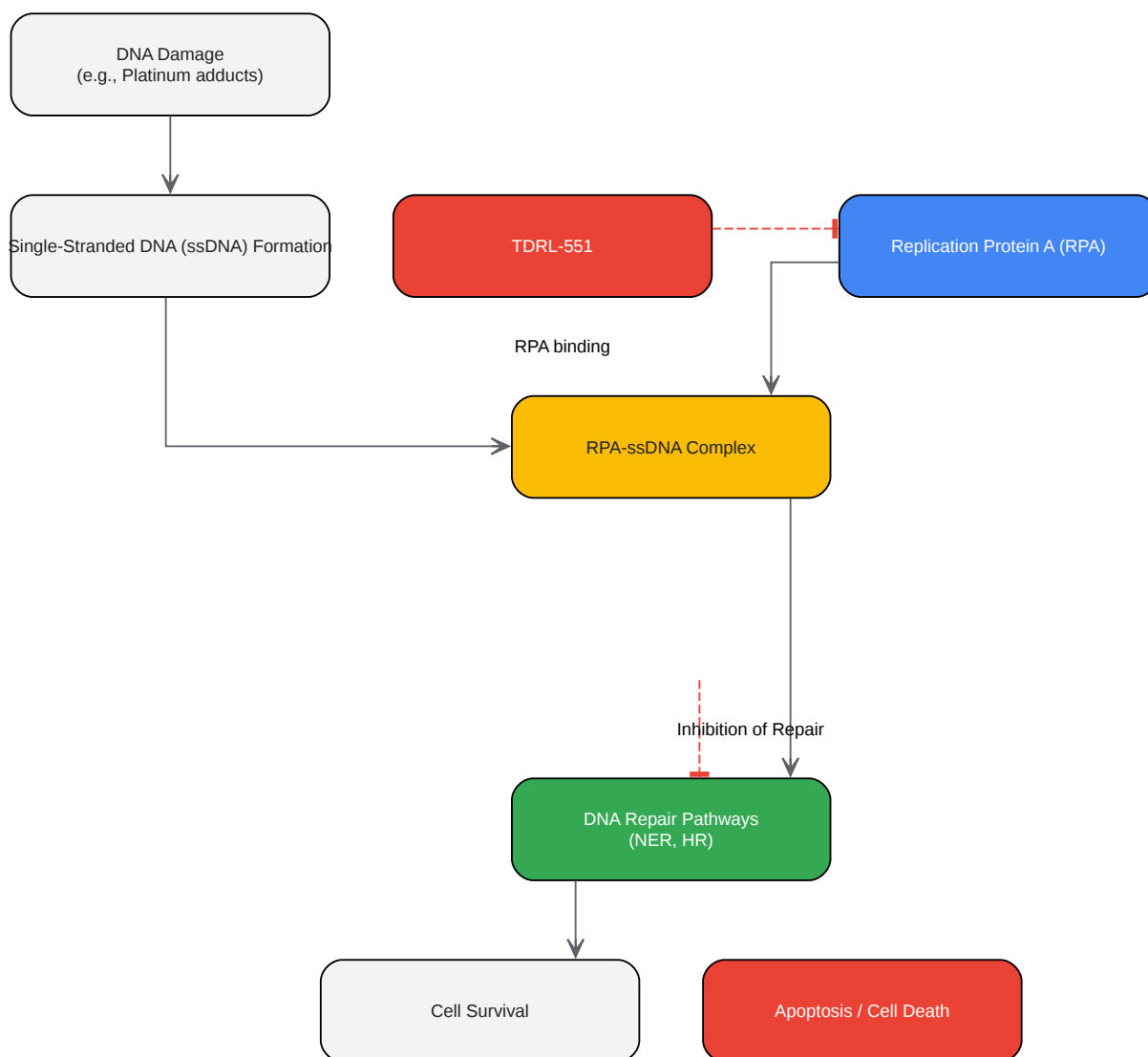
Desired Stock Concentration	Volume of DMSO to add to 1 mg of TDRL-551	Volume of DMSO to add to 5 mg of TDRL-551	Volume of DMSO to add to 10 mg of TDRL-551
1 mM	1.6897 mL	8.4484 mL	16.8967 mL
10 mM	0.1690 mL	0.8448 mL	1.6897 mL
50 mM	0.0338 mL	0.1690 mL	0.3379 mL

Note: The volumes are calculated based on the molecular weight of 591.83 g/mol .

Mechanism of Action: Inhibition of RPA

TDRL-551 functions by directly binding to RPA and inhibiting its interaction with single-stranded DNA (ssDNA).[\[3\]](#) RPA is a key protein in DNA replication and repair pathways, including nucleotide excision repair (NER) and homologous recombination (HR).[\[2\]](#)[\[3\]](#) By preventing RPA from binding to ssDNA, **TDRL-551** disrupts these critical cellular processes, leading to an

accumulation of DNA damage and sensitizing cancer cells to agents that induce DNA lesions, such as platinum-based drugs.[3]

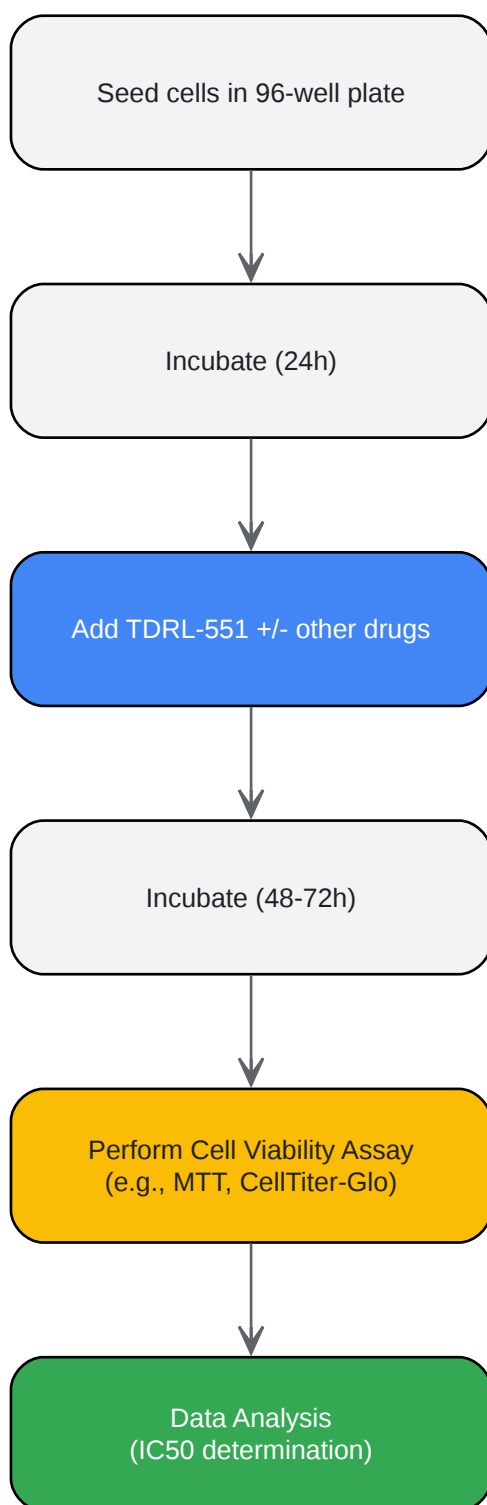


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Caption: Mechanism of action of **TDRL-551**.

Experimental Workflow: Cell Viability Assay

The following diagram outlines a general workflow for assessing the effect of **TDRL-551**, alone or in combination with other drugs, on cell viability using a standard assay such as MTT or CellTiter-Glo®.



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Caption: General experimental workflow.

Conclusion

Proper preparation and storage of **TDRL-551** stock solutions are essential for obtaining reliable and reproducible results in cell-based assays. The protocols and information provided here serve as a comprehensive guide for researchers utilizing this potent RPA inhibitor in their studies. Understanding the mechanism of action and employing a structured experimental workflow will further enhance the quality and impact of the research.

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